

Application Note: Pharmacological Characterization of 3-(3,4-Dichlorophenyl)pentan-3-amine

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Compound of Interest

Compound Name: 3-(3,4-Dichlorophenyl)pentan-3-amine

Cat. No.: B15264634

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Introduction & Compound Profile

3-(3,4-Dichlorophenyl)pentan-3-amine (CAS: 1183826-53-0 [Free Base], 1258650-33-7 [HCl]) is a novel research chemical belonging to the aryl-pentanamine class. Structurally, it features a gem-disubstituted carbon at the 3-position, bearing both a 3,4-dichlorophenyl ring and a primary amine group.

Based on Structure-Activity Relationship (SAR) analysis of similar pharmacophores (e.g., Sertraline, Indatraline, Amitifadine), this compound is predicted to function as a Monoamine Reuptake Inhibitor (MRI) with potential affinity for Serotonin (SERT), Norepinephrine (NET), and Dopamine (DAT) transporters.

Research Utility: This compound is utilized in neuropharmacology to map the steric tolerance of the monoamine transporter binding pockets. It serves as a probe to investigate how acyclic, gem-disubstituted amines compare to their cyclic analogs (e.g., phenylpiperidines or tetralins) regarding transporter selectivity and metabolic stability.

Physicochemical Properties (Predicted)

Property	Value	Implication
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ N	Core scaffold
Molecular Weight	232.15 g/mol	CNS penetrant (Rule of 5 compliant)
LogP	~3.7	Highly lipophilic; crosses BBB easily
pKa	~10.2 (Amine)	Protonated at physiological pH
Solubility	DMSO (>20 mg/mL), Ethanol	Poor aqueous solubility (unless salt)

Safety & Handling Protocols

Warning: This compound is a potent research chemical with an uncharacterized toxicological profile. Treat as a potential neurotoxin and cardiotoxin.

- Engineering Controls: All handling must occur within a Class II Biological Safety Cabinet or Chemical Fume Hood.
- PPE: Nitrile gloves (double-gloved), lab coat, safety goggles, and P100 respirator if handling powder outside a hood.
- Storage: Store solid at -20°C, desiccated. Stock solutions in DMSO are stable for 1 month at -20°C.

Application I: Monoamine Transporter Binding Assays (K_i Determination)

Objective: To determine the binding affinity (

) of **3-(3,4-Dichlorophenyl)pentan-3-amine** at human SERT, NET, and DAT.

Principle

This assay utilizes Radioligand Competition Binding. The research chemical competes with a radiolabeled ligand (e.g.,

) for the binding site. A decrease in radioactivity bound to the membrane indicates high affinity.

Materials

- Membrane Prep: HEK-293 cells stably expressing hSERT, hNET, or hDAT.
- Radioligands:
 - SERT:
(1-2 nM)
 - NET:
(1-2 nM)
 - DAT:
(5-10 nM)
- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.

Protocol Steps

- Preparation: Dilute **3-(3,4-Dichlorophenyl)pentan-3-amine** in DMSO to create a concentration range (M to M). Ensure final DMSO concentration in assay is <1%.
- Incubation:
 - Mix 50 μ L Membrane Prep + 25 μ L Radioligand + 25 μ L Test Compound.
 - Incubate at 25°C for 60 minutes (equilibrium).

- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester.
- Wash: Wash filters 3x with ice-cold buffer to remove unbound radioligand.
- Quantification: Add scintillation cocktail and count radioactivity (CPM) using a Liquid Scintillation Counter.
- Analysis: Plot % Specific Binding vs. Log[Concentration]. Calculate using non-linear regression and convert to using the Cheng-Prusoff equation.

Application II: Functional Uptake Inhibition Assays

Objective: To distinguish whether the compound acts as a reuptake inhibitor or a substrate-type releaser.

Principle

Binding affinity (

) does not indicate function. This assay measures the compound's ability to block the active transport of monoamines into the cell.

Protocol Steps

- Seeding: Plate hSERT/hNET/hDAT-expressing cells in 96-well plates (cells/well).
- Pre-incubation: Remove media, wash with Krebs-Ringer-HEPES (KRH) buffer. Add test compound (various concentrations) and incubate for 10 mins at 37°C.
- Uptake: Add fluorescent substrate (e.g., ASP+ for DAT/NET or IDT307 for SERT) or tritiated neurotransmitter ().

- Reaction: Incubate for 10-20 minutes.
- Stop: Wash cells 3x with ice-cold buffer.
- Detection: Lyse cells and measure fluorescence/radioactivity.
- Interpretation:
 - Inhibitor: Dose-dependent reduction in uptake signal.
 - Releaser: Requires a separate "Pre-load and Release" assay (cells pre-loaded with radioligand, then treated with compound to check for efflux).

Application III: Metabolic Stability (Microsomal Stability)

Objective: To estimate the in vitro intrinsic clearance (

) and half-life (

), crucial for predicting in vivo duration.

Protocol Steps

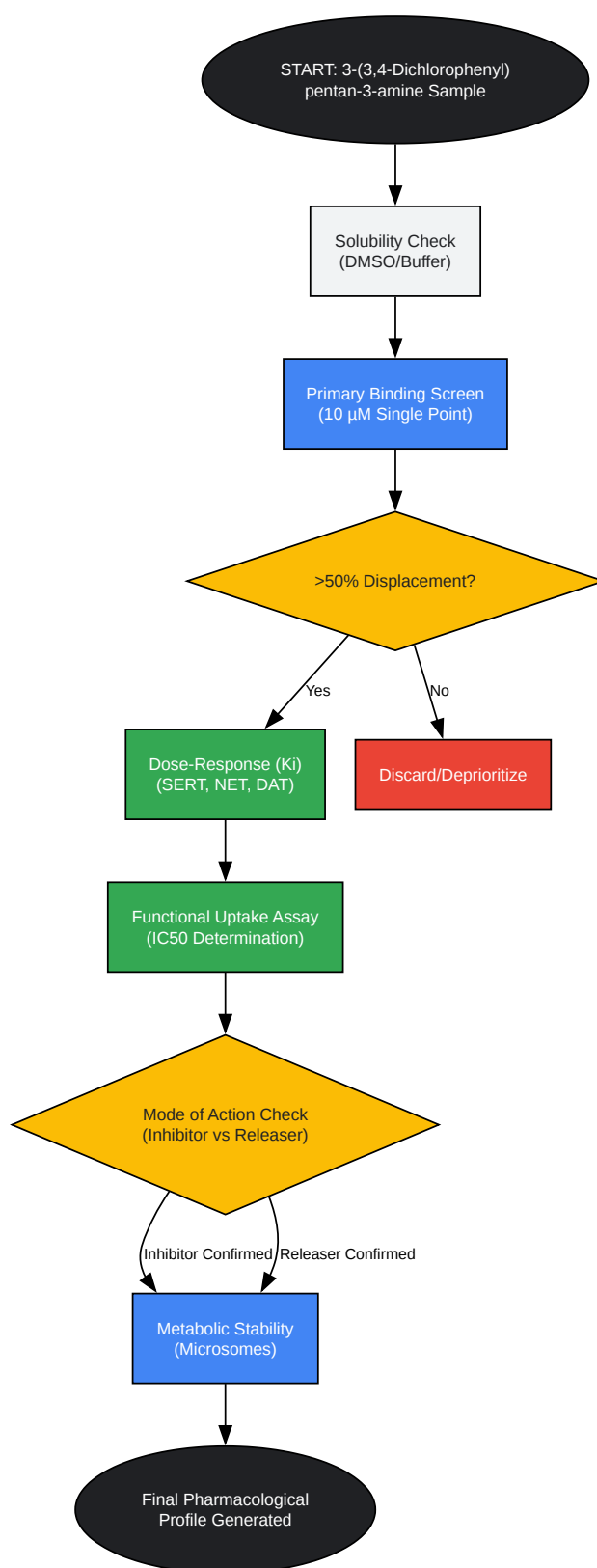
- System: Pooled Human Liver Microsomes (HLM) or Rat Liver Microsomes (RLM) at 0.5 mg protein/mL.
- Reaction Mix: Phosphate buffer (pH 7.4) + Microsomes + Test Compound (1 μ M).
- Initiation: Add NADPH-regenerating system (or 1 mM NADPH).
- Sampling: Aliquot 50 μ L at t = 0, 5, 15, 30, 45, 60 min.
- Quenching: Immediately add 150 μ L ice-cold Acetonitrile (containing Internal Standard, e.g., Tolbutamide) to precipitate proteins.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ Remaining})$ vs. Time. The slope

gives

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Experimental Workflow Visualization

The following diagram illustrates the logical flow for characterizing this novel research chemical, ensuring a "Go/No-Go" decision matrix based on potency and selectivity.



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Caption: Step-by-step screening cascade for validating the pharmacological profile of **3-(3,4-Dichlorophenyl)pentan-3-amine**.

References

- PubChem. (2023). Compound Summary: **3-(3,4-dichlorophenyl)pentan-3-amine** hydrochloride.[1][2] National Library of Medicine. [[Link](#)]
- Tatsumi, M., et al. (1997). Pharmacological profile of a novel triple reuptake inhibitor, DOV 21,947. European Journal of Pharmacology. (Reference for Assay Protocols). [[Link](#)]
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- 2. 1258650-33-7|3-(3,4-Dichlorophenyl)pentan-3-amine hydrochloride|BLD Pharm [bldpharm.com]
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